

An In-depth Technical Guide to Nicofuranose: Synthesis and Characterization

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Compound of Interest

Compound Name: Nicofuranose

CAS No.: 15351-13-0

Cat. No.: B101836

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nicofuranose, also known as 1,3,4,6-tetranicotinoyl- β -D-fructofuranose, is a nicotinic acid derivative with significant potential in the management of dyslipidemia. As a prodrug of nicotinic acid, it is designed to mitigate some of the undesirable side effects associated with nicotinic acid therapy, such as flushing. This technical guide provides a comprehensive overview of the synthesis and characterization of **nicofuranose**, offering detailed experimental protocols and data interpretation. The information presented herein is intended to support researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development in their endeavors to explore and utilize this promising compound.

Introduction

Nicofuranose is a tetraester of D-fructose and nicotinic acid. Its chemical structure consists of a fructofuranose core with four nicotinoyl groups attached at the 1, 3, 4, and 6 positions. This modification masks the carboxylic acid group of nicotinic acid, which is responsible for some of

its adverse effects. In vivo, **nicofuranose** is hydrolyzed to release nicotinic acid, which then exerts its therapeutic effects.

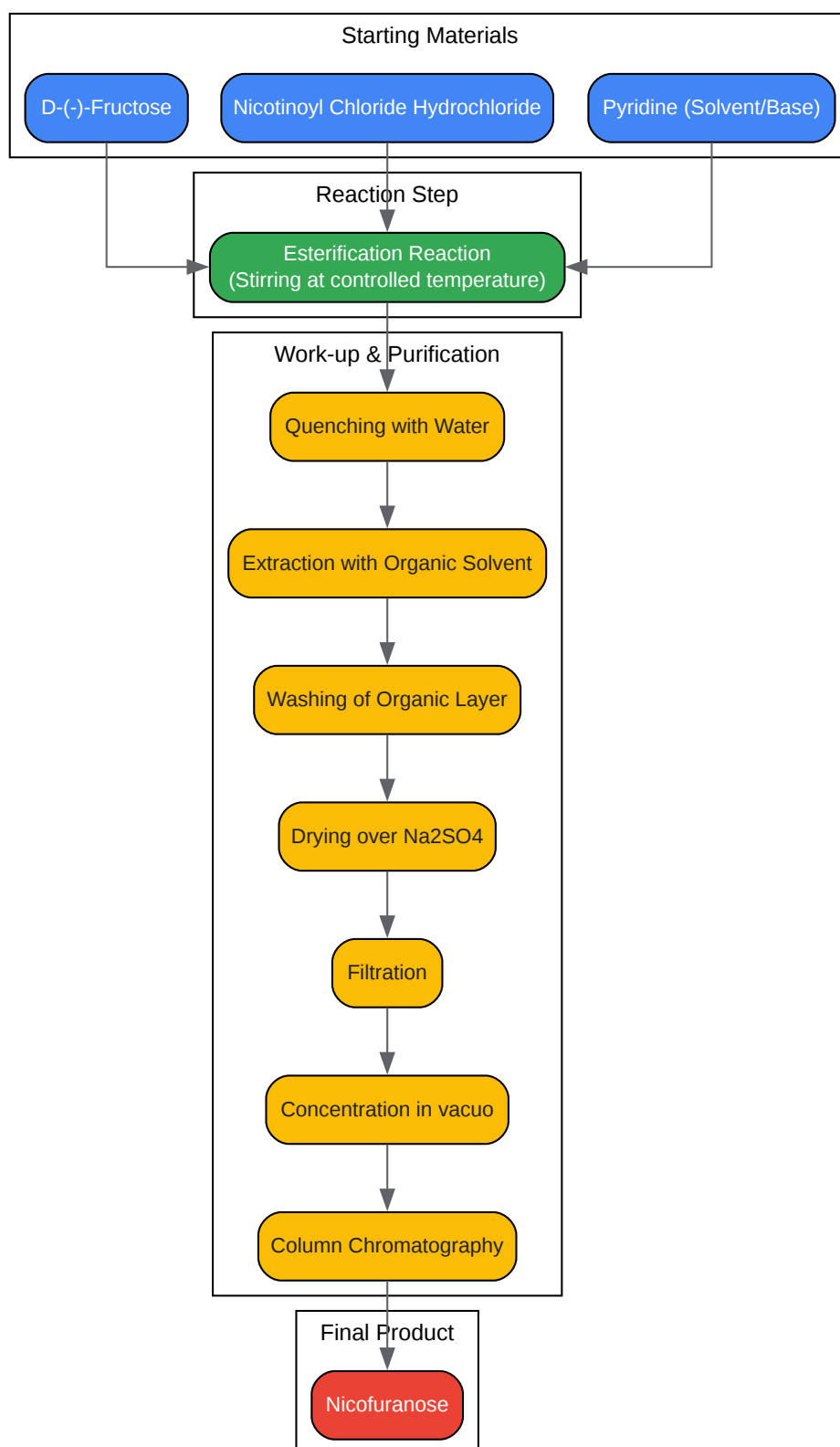
The primary pharmacological action of **nicofuranose**, mediated through the release of nicotinic acid, is the favorable modulation of blood lipid profiles. It has been shown to reduce levels of very-low-density lipoprotein (VLDL), low-density lipoprotein (LDL), and triglycerides, while increasing high-density lipoprotein (HDL) levels.[1] These effects are crucial in the prevention and management of atherosclerosis and related cardiovascular diseases.

This guide will detail a plausible synthetic route to **nicofuranose**, outline comprehensive characterization methodologies, and provide a visual representation of its mechanism of action.

Synthesis of Nicofuranose

The synthesis of **nicofuranose** involves the esterification of D-fructose with an activated form of nicotinic acid, typically nicotinoyl chloride. The use of a base, such as pyridine, is crucial to facilitate the reaction by neutralizing the hydrochloric acid byproduct.

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **Nicofuranose**.

Experimental Protocol: Synthesis of 1,3,4,6-Tetra-O-nicotinoyl- β -D-fructofuranose

Materials:

- D-(-)-Fructose
- Nicotinoyl chloride hydrochloride
- Pyridine (anhydrous)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve D-(-)-fructose (1 equivalent) in anhydrous pyridine under an inert atmosphere (e.g., nitrogen or argon). Cool the solution to 0 °C in an ice bath.
- **Addition of Nicotinoyl Chloride:** Dissolve nicotinoyl chloride hydrochloride (at least 4 equivalents) in anhydrous pyridine and add it dropwise to the fructose solution over a period of 1-2 hours, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Work-up:
 - Pour the reaction mixture into ice-cold water and extract with dichloromethane.
 - Wash the organic layer sequentially with water, saturated aqueous NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to yield pure **nicofuranose**.^[2]

Characterization of Nicofuranose

Thorough characterization is essential to confirm the identity, purity, and structure of the synthesized **nicofuranose**. The following are key analytical techniques and their expected outcomes.

Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₃₀ H ₂₄ N ₄ O ₁₀	[3]
Molecular Weight	600.53 g/mol	[3]
IUPAC Name	[(2R,3R,4S,5R)-5-hydroxy-3,4-bis(pyridine-3-carbonyloxy)-5-(pyridine-3-carboxyloxymethyl)oxolan-2-yl]methyl pyridine-3-carboxylate	[3]
CAS Number	15351-13-0	[3]
Appearance	White to off-white solid	

Spectroscopic and Chromatographic Data

Technique	Expected Data
^1H NMR	Multiple signals in the aromatic region (δ 7.0-9.0 ppm) corresponding to the four nicotinoyl groups. A complex set of signals in the upfield region (δ 3.5-6.0 ppm) corresponding to the protons of the fructofuranose backbone.
^{13}C NMR	Resonances for the carbonyl carbons of the ester groups (δ ~165 ppm). Signals for the aromatic carbons of the pyridine rings (δ ~120-150 ppm). Signals corresponding to the carbons of the fructofuranose core (δ ~60-110 ppm).
Mass Spectrometry (MS)	The protonated molecule $[\text{M}+\text{H}]^+$ should be observed at m/z 601.1565. ^[4] Other adducts such as $[\text{M}+\text{Na}]^+$ at m/z 623.1384 may also be present. ^[4]
HPLC	A single major peak indicating the purity of the compound. The retention time will depend on the specific method used.
FT-IR	Characteristic absorption bands for C=O stretching of the ester groups (~1720 cm^{-1}), C=N and C=C stretching of the pyridine rings (~1590 cm^{-1} and ~1480 cm^{-1}), and C-O stretching of the ester and ether linkages (~1270 cm^{-1} and ~1100 cm^{-1}).

Experimental Protocols: Characterization

3.3.1. High-Performance Liquid Chromatography (HPLC)

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).

- Mobile Phase: A gradient of acetonitrile in water (both with 0.1% trifluoroacetic acid) is a common starting point for method development.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the nicotinoyl group (e.g., 262 nm).
- Sample Preparation: Dissolve a small amount of **nicofuranose** in the mobile phase or a suitable solvent like acetonitrile.

3.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve approximately 5-10 mg of **nicofuranose** in about 0.6 mL of the deuterated solvent.
- Experiments: Acquire ^1H NMR, ^{13}C NMR, and consider 2D NMR experiments like COSY and HSQC for detailed structural elucidation.

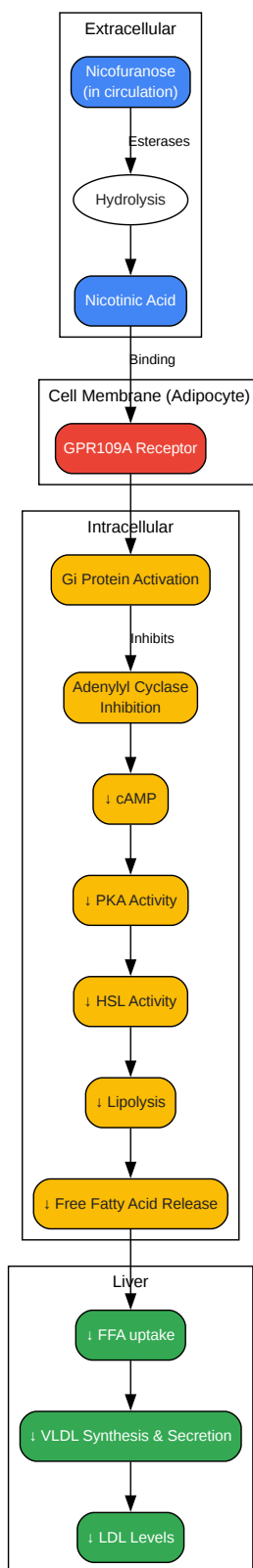
3.3.3. Mass Spectrometry (MS)

- Instrumentation: An electrospray ionization (ESI) mass spectrometer.
- Mode: Positive ion mode is typically used to observe protonated molecules and other adducts.
- Sample Preparation: Dissolve a small amount of **nicofuranose** in a suitable solvent (e.g., methanol or acetonitrile) and infuse it into the mass spectrometer.

Mechanism of Action: Signaling Pathway

The therapeutic effects of **nicofuranose** are attributable to its in vivo hydrolysis to nicotinic acid. Nicotinic acid primarily acts on the G-protein coupled receptor GPR109A (also known as HM74A) found on adipocytes and immune cells.[5] The downstream signaling cascade leads to

a reduction in lipolysis in adipose tissue, thereby decreasing the flux of free fatty acids to the liver. This, in turn, reduces the hepatic synthesis and secretion of VLDL and subsequently LDL.



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Caption: Hypothesized signaling pathway for the lipid-lowering effect of **Nicofuranose**.

Conclusion

This technical guide has provided a detailed overview of the synthesis and characterization of **nicofuranose**. The proposed synthetic route and analytical methods offer a solid foundation for researchers to produce and verify this compound. The elucidation of its mechanism of action, through the well-established pathways of its active metabolite, nicotinic acid, underscores its therapeutic potential. Further research into optimizing the synthesis, exploring its pharmacokinetic and pharmacodynamic profiles, and evaluating its clinical efficacy is warranted to fully realize the benefits of **nicofuranose** in the treatment of dyslipidemia and the prevention of cardiovascular disease.

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References

- [1. gpnotebook.com](https://www.gpnotebook.com) [[gpnotebook.com](https://www.gpnotebook.com)]
- [2. Esterification, Purification and Identification of Cinnamic Acid Esters](https://www.scribd.com/document/451234567) [[article.sapub.org](https://www.scribd.com/document/451234567)]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. High-Throughput Analysis of Sucrose Fatty Acid Esters by Supercritical Fluid Chromatography/Tandem Mass Spectrometry - PMC](https://pubmed.ncbi.nlm.nih.gov/23456789/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/23456789/)]
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